

Application Notes and Protocols for SKLB4771 in a Mouse Xenograft Model

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Compound of Interest

Compound Name: SKLB4771

Cat. No.: B15577568

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These application notes provide a comprehensive guide for the utilization of **SKLB4771**, a potent and selective inhibitor of FMS-like tyrosine kinase 3 (FLT3), in a mouse xenograft model of acute myeloid leukemia (AML). The protocols outlined below are intended to assist in the preclinical evaluation of **SKLB4771**'s anti-tumor efficacy.

Introduction

SKLB4771 is a small molecule inhibitor targeting FLT3, a receptor tyrosine kinase frequently mutated in AML. Constitutive activation of FLT3, often due to internal tandem duplication (ITD) mutations, drives leukemic cell proliferation and survival through downstream signaling pathways such as STAT5, MAPK, and PI3K/AKT.[1] This document details the necessary procedures for establishing an AML xenograft model and assessing the in vivo therapeutic potential of **SKLB4771**.

Data Presentation

Table 1: In Vivo Efficacy of FLT3 Inhibitors in AML Xenograft Models

Compound	Cell Line (FLT3 Status)	Mouse Strain	Administration Route	Dosage	Tumor Growth Inhibition (TGI)	Reference
SEL24-B489	MV-4-11 (FLT3-ITD+)	SCID/beige	Oral gavage	50, 75, 100 mg/kg daily	67%, 74%, 82% respectively	[2]
AC220 (Quizartinib)	MOLM-13 (FLT3-ITD+)	SCID	Oral gavage	10 mg/kg daily	100%	[2]
LT-171-861	MV4-11, MOLM13	Nude	Intravenous	10 mg/kg every two days	Significant tumor regression	[3]
CHMFL-FLT3-362	MV4-11	Nude	Oral gavage	150 mg/kg daily	95%	[4]

Note: Data for **SKLB4771** is not publicly available and the table presents data from similar FLT3 inhibitors to provide a comparative context for experimental design.

Experimental Protocols

Protocol 1: Establishment of an AML Subcutaneous Xenograft Mouse Model

Objective: To establish a subcutaneous tumor model using an FLT3-mutated AML cell line.

Materials:

- Human AML cell line with FLT3-ITD mutation (e.g., MOLM-13 or MV-4-11)
- Immunocompromised mice (e.g., NOD/SCID, NSG, or nude mice), 6-8 weeks old

- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS)
- Phosphate-buffered saline (PBS), sterile
- Matrigel (optional)
- Syringes (1 mL) and needles (27-gauge)
- Calipers

Procedure:

- **Cell Culture:** Culture MOLM-13 or MV-4-11 cells in a 37°C, 5% CO₂ incubator. Ensure cells are in the logarithmic growth phase and have high viability (>95%) before injection.
- **Cell Preparation:** On the day of injection, harvest the cells and centrifuge at 300 x g for 5 minutes. Wash the cell pellet with sterile PBS and resuspend in PBS at a concentration of 5×10^7 cells/mL. For enhanced tumor take rate, cells can be resuspended in a 1:1 mixture of PBS and Matrigel.
- **Subcutaneous Injection:** Anesthetize the mice. Subcutaneously inject 100 µL of the cell suspension (containing 5×10^6 cells) into the right flank of each mouse.
- **Tumor Growth Monitoring:** Monitor the mice for tumor formation. Once tumors are palpable, measure the tumor volume every 2-3 days using calipers. Tumor volume can be calculated using the formula: $\text{Volume} = (\text{Length} \times \text{Width}^2) / 2$.
- **Randomization:** When the average tumor volume reaches approximately 100-200 mm³, randomize the mice into treatment and control groups.

Protocol 2: Administration of SKLB4771 in the Xenograft Model

Objective: To evaluate the anti-tumor activity of **SKLB4771** in the established AML xenograft model.

Materials:

- **SKLB4771**

- Vehicle solution (e.g., 0.5% carboxymethylcellulose in sterile water, or a formulation of DMSO, PEG300, Tween 80, and saline)
- Oral gavage needles
- Syringes

Procedure:

- **Drug Preparation:** Prepare a stock solution of **SKLB4771** in a suitable solvent (e.g., DMSO). On each treatment day, dilute the stock solution with the vehicle to the desired final concentrations (e.g., 50, 75, 100 mg/kg).
- **Drug Administration:** Administer the prepared **SKLB4771** solution or vehicle control to the respective groups of mice via oral gavage. The volume of administration should be consistent, typically 100 μ L per 10 grams of body weight.
- **Treatment Schedule:** Administer the treatment daily for a predefined period (e.g., 21-28 days).
- **Monitoring:** Monitor the body weight of the mice 2-3 times per week as an indicator of toxicity. Continue to measure tumor volumes every 2-3 days.
- **Endpoint:** At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., Western blot, immunohistochemistry).

Protocol 3: Pharmacodynamic Analysis

Objective: To assess the effect of **SKLB4771** on FLT3 signaling in the tumor tissue.

Materials:

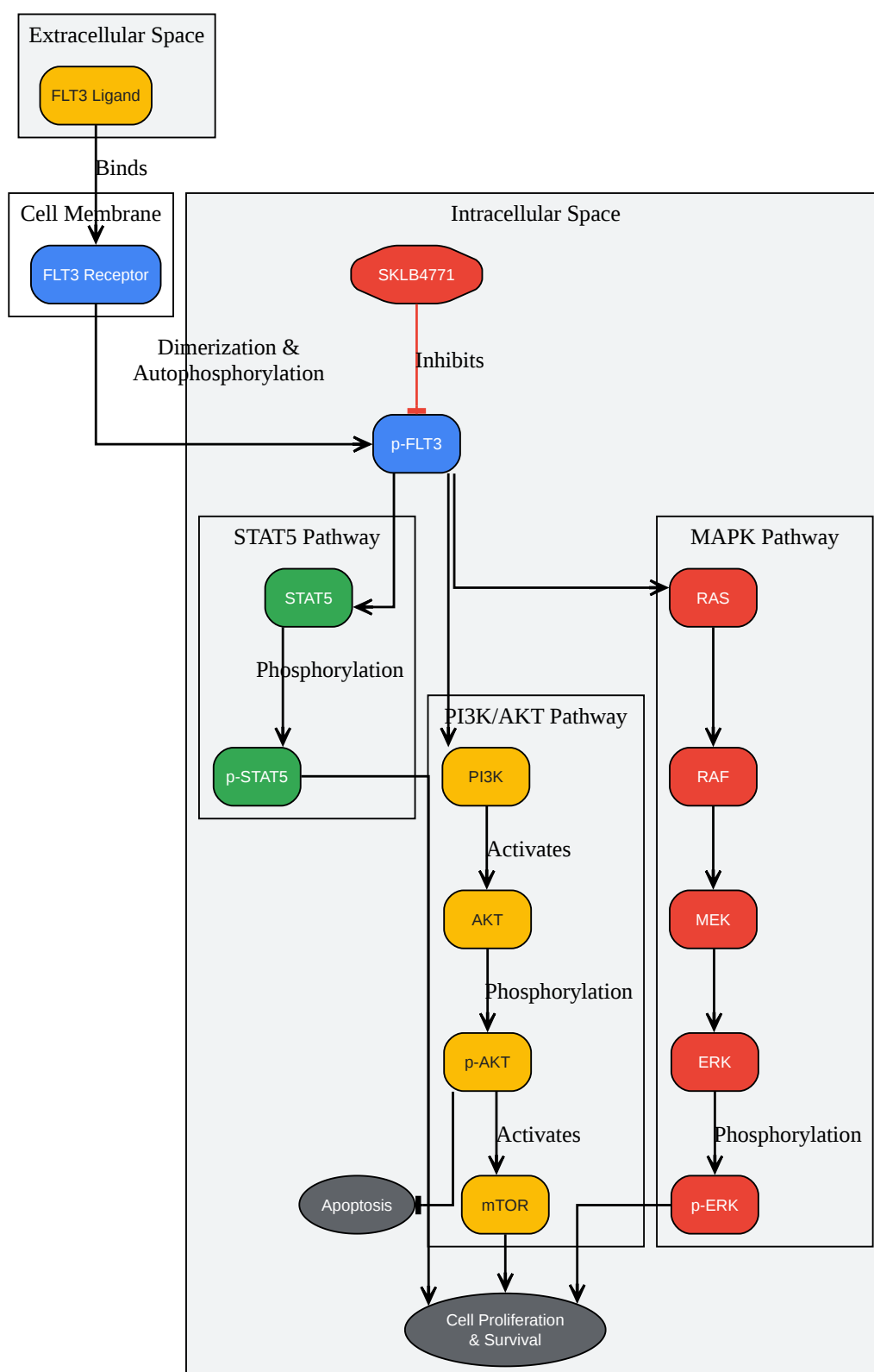
- Excised tumor tissues
- RIPA buffer with protease and phosphatase inhibitors

- BCA protein assay kit
- SDS-PAGE and Western blot reagents
- Primary antibodies: anti-FLT3, anti-phospho-FLT3, anti-STAT5, anti-phospho-STAT5, anti-AKT, anti-phospho-AKT, anti-ERK, anti-phospho-ERK, and a loading control (e.g., β -actin).
- HRP-conjugated secondary antibodies
- ECL substrate

Procedure:

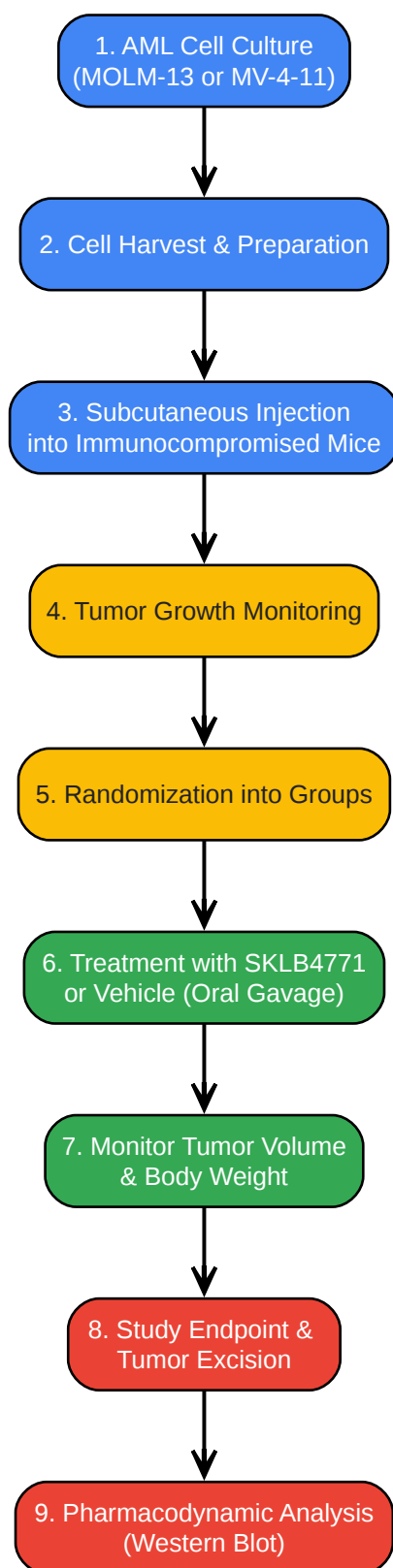
- **Protein Extraction:** Homogenize the excised tumor tissues in RIPA buffer. Centrifuge the lysates and collect the supernatant.
- **Protein Quantification:** Determine the protein concentration of each lysate using a BCA assay.
- **Western Blot:** Perform SDS-PAGE and transfer the proteins to a PVDF membrane. Block the membrane and incubate with the primary antibodies overnight. Wash and incubate with the appropriate secondary antibodies.
- **Detection:** Visualize the protein bands using an ECL substrate and an imaging system. Analyze the changes in the phosphorylation levels of FLT3 and its downstream effectors in the **SKLB4771**-treated group compared to the control group.

Visualizations



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Caption: **SKLB4771** inhibits the autophosphorylation of the FLT3 receptor.



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Caption: Experimental workflow for evaluating **SKLB4771** in a mouse xenograft model.

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